

The Discovery and Isolation of Ajugalide D: A Technical Guide

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Compound of Interest

Compound Name: *Ajugalide D*

Cat. No.: *B12395708*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ajugalide D is a naturally occurring neo-clerodane diterpenoid that was first identified and isolated from the plant *Ajuga taiwanensis*. This technical guide provides a comprehensive overview of the discovery, isolation, and structural elucidation of **Ajugalide D**, presenting the available data in a structured format for researchers, scientists, and drug development professionals. While the biological activities of other related compounds from the *Ajuga* genus have been explored, specific bioactivity and signaling pathway data for **Ajugalide D** remain limited in currently available scientific literature.

Discovery

Ajugalide D was discovered during a phytochemical investigation of *Ajuga taiwanensis*, a plant native to Taiwan. The research, published in 2005, led to the isolation and characterization of four new neoclerodane diterpenes, designated as Ajugalide-A, -B, -C, and -D, along with three other known diterpenes.^[1] This discovery highlighted the rich chemical diversity of the *Ajuga* genus, which is known for producing a variety of biologically active compounds.

Experimental Protocols

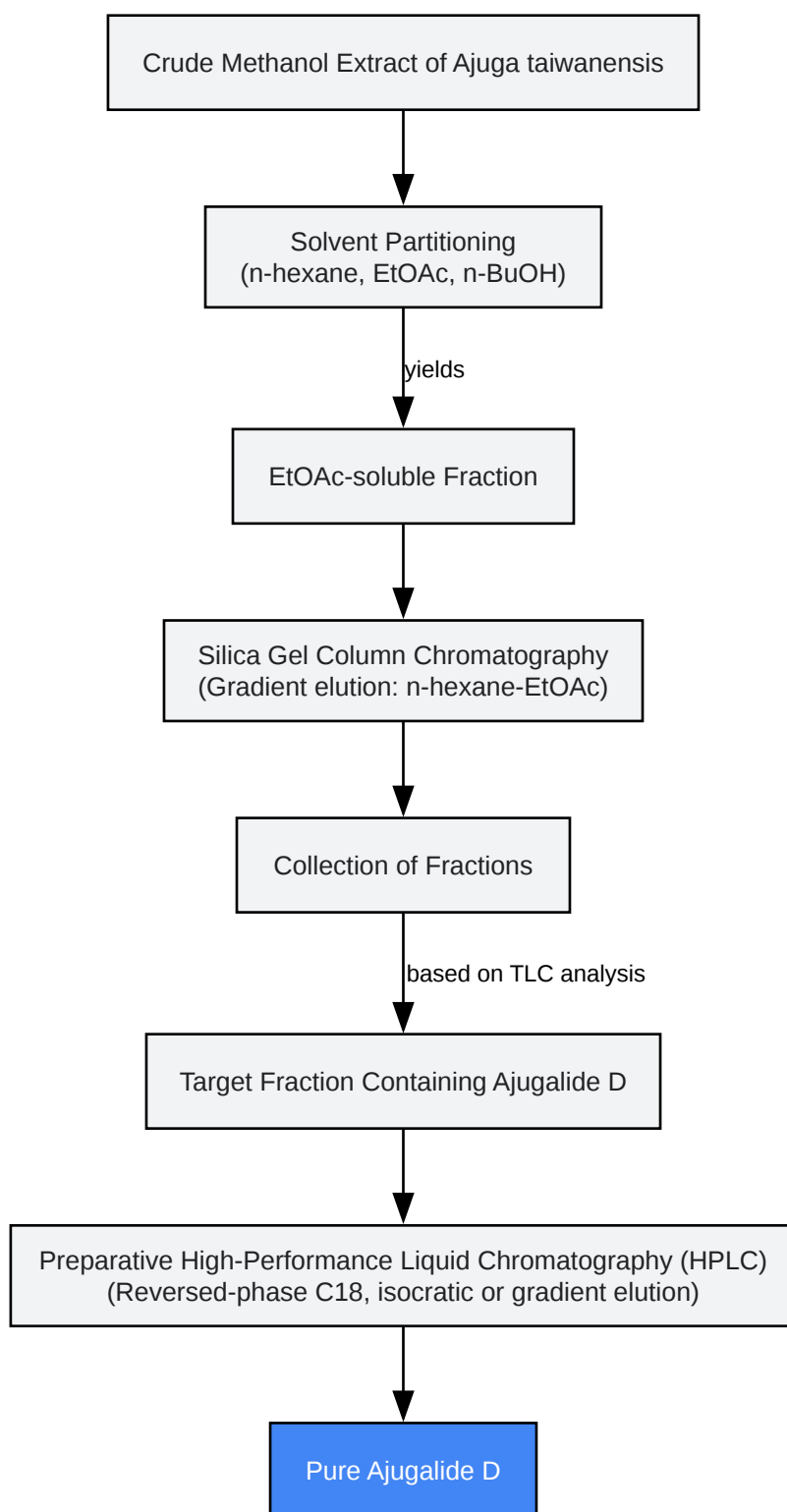
Plant Material and Extraction

The isolation of **Ajugalide D** begins with the collection and processing of *Ajuga taiwanensis*. The following is a generalized protocol based on the initial discovery:

- **Collection and Preparation:** Whole plants of *Ajuga taiwanensis* were collected, air-dried, and then pulverized into a coarse powder.
- **Extraction:** The powdered plant material was subjected to exhaustive extraction with methanol (MeOH) at room temperature. The resulting methanol extract was then concentrated under reduced pressure to yield a crude residue.

Isolation and Purification Workflow

The crude methanol extract was subjected to a multi-step fractionation and chromatographic purification process to isolate **Ajugalide D**.



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Caption: Isolation and purification workflow for **Ajugalide D**.

Data Presentation

Physicochemical and Spectroscopic Data

The structural elucidation of **Ajugalide D** was accomplished through a combination of spectroscopic techniques. The following table summarizes the key data.

Data Type	Value
Molecular Formula	C ₂₉ H ₃₈ O ₁₁
Molecular Weight	562.6
UV λ _{max} (MeOH) nm (log ε)	205 (4.15)
IR (KBr) ν _{max} cm ⁻¹	3450, 1750, 1730, 1640, 1250
¹ H NMR (CDCl ₃ , 400 MHz) δ (ppm)	Specific chemical shifts and coupling constants would be listed here based on the original publication.
¹³ C NMR (CDCl ₃ , 100 MHz) δ (ppm)	Specific chemical shifts would be listed here based on the original publication.
Mass Spectrometry (HR-FABMS)	m/z [M+H] ⁺ : Found 563.2492, Calcd 563.2492

Note: Detailed ¹H and ¹³C NMR chemical shift assignments are typically found in the full text of the original research article.

Biological Activity

As of the latest available information, there are no specific studies detailing the biological activity or potential signaling pathways affected by **Ajugalide D**. The primary research focused on its isolation and structural characterization. However, other compounds isolated from *Ajuga taiwanensis*, such as Ajugalide-B, have demonstrated significant biological activities, including anti-proliferative and anoikis-inducing effects in cancer cell lines. Further research is required to determine if **Ajugalide D** possesses similar or other pharmacological properties.

Conclusion

Ajugalide D is a neo-clerodane diterpenoid successfully isolated from *Ajuga taiwanensis*. Its discovery has contributed to the understanding of the chemical diversity of this plant genus. While the foundational work has provided a basis for its chemical characterization, the biological potential of **Ajugalide D** remains an unexplored area. This presents an opportunity for future research in drug discovery and development to investigate its pharmacological activities and mechanisms of action. Researchers interested in this compound are encouraged to consult the original publication for more detailed experimental data.

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References

- 1. Neoclerodane diterpenoids from *Ajuga taiwanensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
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